

Tetrahydrofuran-D8: An In-Depth Technical Guide to its Applications in Organic Chemistry

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Compound of Interest

Compound Name: Tetrahydrofuran-D8

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Tetrahydrofuran-D8 (THF-d8), the deuterated isotopologue of tetrahydrofuran, serves as a versatile and indispensable tool in modern organic chemistry. Its unique properties, arising from the substitution of hydrogen with deuterium atoms, make it particularly valuable for a range of sophisticated applications, from high-resolution Nuclear Magnetic Resonance (NMR) spectroscopy to in-depth mechanistic studies of complex chemical transformations. This technical guide provides a comprehensive overview of the core applications of THF-d8, complete with quantitative data, detailed experimental protocols, and visual representations of key concepts.

Core Applications of Tetrahydrofuran-D8

The primary applications of THF-d8 in organic chemistry can be broadly categorized into two main areas: as a superior solvent for NMR spectroscopy and as a deuterated medium for elucidating reaction mechanisms.

1. High-Resolution NMR Spectroscopy:

THF-d8 is widely employed as a solvent for NMR analysis due to its excellent solvating power for a broad range of organic compounds and its favorable physical properties. The replacement of protons with deuterium atoms significantly reduces the solvent's own signal in ^1H NMR spectra, thereby minimizing interference and allowing for the clear and precise observation of

the analyte's signals.[1][2] This is crucial for the accurate structural elucidation and purity assessment of synthesized compounds.

2. Mechanistic and Kinetic Studies:

The isotopic labeling in THF-d8 makes it an invaluable tool for investigating the intricacies of reaction mechanisms. By serving as a non-participatory, deuterated environment, it allows chemists to trace the fate of specific protons in a reaction. Furthermore, THF-d8 is instrumental in Kinetic Isotope Effect (KIE) studies, where the change in reaction rate upon isotopic substitution provides profound insights into the rate-determining steps and transition state geometries of a reaction.[3][4] Its use is particularly prevalent in the study of organometallic reactions and complex organic transformations.

Quantitative Data: Physical and Spectroscopic Properties

A clear understanding of the physical and spectroscopic properties of THF-d8 is essential for its effective application. The following tables summarize key quantitative data for THF-d8 and its non-deuterated counterpart, Tetrahydrofuran (THF), for comparative purposes.

Table 1: Physical Properties of **Tetrahydrofuran-D8** vs. Tetrahydrofuran

Property	Tetrahydrofuran-D8 (C ₄ D ₈ O)	Tetrahydrofuran (C ₄ H ₈ O)
CAS Number	1693-74-9	109-99-9
Molecular Weight (g/mol)	80.16	72.11
Density (g/mL at 25 °C)	0.985	0.889
Melting Point (°C)	-106	-108.4
Boiling Point (°C)	65-66	66
Refractive Index (n ₂₀ /D)	1.403	1.407

Sources:[1][2][5][6]

Table 2: ^1H and ^{13}C NMR Residual Solvent Peaks for **Tetrahydrofuran-D8**

Nucleus	Chemical Shift (ppm)	Multiplicity
^1H	3.58	Multiplet
^1H	1.73	Multiplet
^{13}C	67.57	Quintet
^{13}C	25.37	Quintet

Note: Chemical shifts can be influenced by temperature, concentration, and the specific solute. The multiplicity of the ^{13}C signals is due to coupling with deuterium. Source:[7]

Experimental Protocols

The following sections provide detailed methodologies for common applications of THF-d8 in organic chemistry.

Preparation of an NMR Sample using Tetrahydrofuran-D8

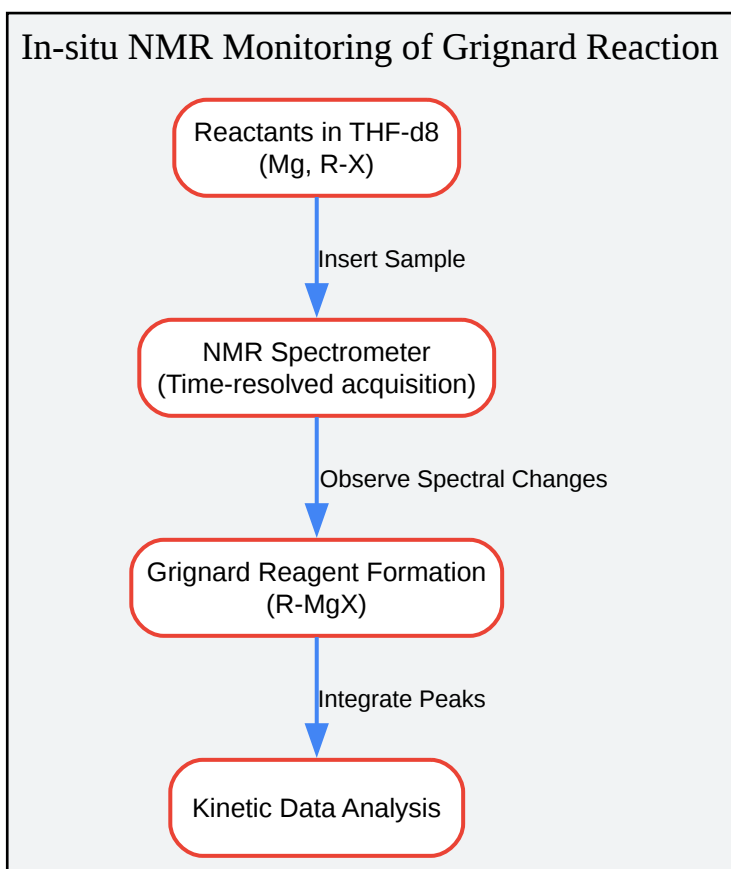
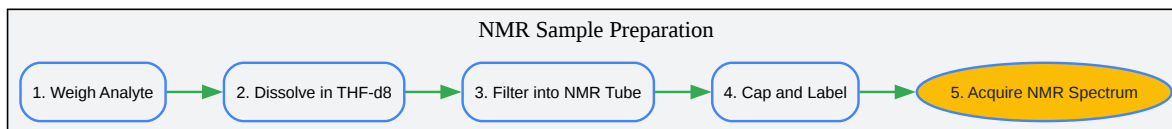
This protocol outlines the standard procedure for preparing a sample for high-resolution NMR analysis.

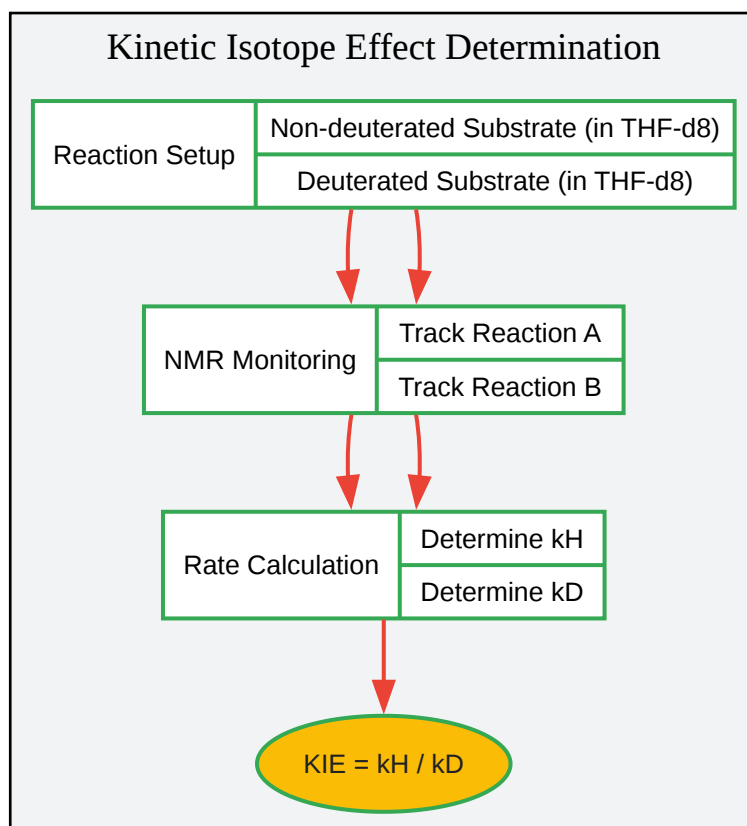
Materials:

- Analyte (5-20 mg for ^1H NMR, 20-50 mg for ^{13}C NMR)
- Tetrahydrofuran-D8** (approx. 0.6 mL)
- 5 mm NMR tube and cap
- Pasteur pipette and bulb
- Small plug of glass wool or a filter pipette
- Vial

Procedure:

- **Weigh the Analyte:** Accurately weigh the desired amount of the compound to be analyzed and place it in a clean, dry vial.
- **Dissolve the Sample:** Add approximately 0.6 mL of THF-d8 to the vial. Gently swirl or sonicate the vial to ensure the complete dissolution of the analyte.
- **Filter the Solution:** To remove any particulate matter that could degrade the quality of the NMR spectrum, filter the solution directly into the NMR tube. This can be achieved by passing the solution through a Pasteur pipette containing a small, tightly packed plug of glass wool.
- **Cap and Label:** Securely cap the NMR tube to prevent solvent evaporation and contamination. Label the tube clearly.
- **Spectrometer Setup:** Before inserting the sample, ensure the NMR spectrometer is properly tuned and shimmed for the THF-d8 solvent.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. nmrs.io [nmrs.io]
- 4. ^1H NMR spectroscopic investigation of serum and urine in a case of acute tetrahydrofuran poisoning - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]

- 6. chemrxiv.org [chemrxiv.org]
- 7. researchgate.net [researchgate.net]
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